

Application Notes and Protocols for MLS1082 in Cell Culture

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Compound of Interest

Compound Name: MLS1082

Cat. No.: B1676675

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Introduction

MLS1082 is a pyrimidone-based positive allosteric modulator (PAM) of the D1-like dopamine receptor.[1][2][3] As a PAM, **MLS1082** does not exhibit intrinsic agonist activity but potentiates the signaling of the endogenous ligand, dopamine, at the D1 receptor (D1R).[1][4] This potentiation extends to both G protein-mediated and β -arrestin-mediated signaling pathways. The potentiation of D1R signaling is a promising therapeutic strategy for various neurocognitive disorders. **MLS1082** has been shown to bind to a site on the second intracellular loop (IL2) of the D1R.

These application notes provide detailed protocols for utilizing **MLS1082** in cell culture experiments to characterize its effects on D1R signaling. The protocols cover the assessment of G protein activation via cyclic AMP (cAMP) accumulation, β -arrestin recruitment, cell viability, and target engagement via western blotting.

Data Presentation

The following tables summarize the quantitative effects of **MLS1082** on dopamine-induced D1 receptor signaling.

Table 1: Effect of **MLS1082** on Dopamine-Induced cAMP Accumulation

Parameter	Dopamine Alone	Dopamine + 50 μ M MLS1082	Fold Change
Dopamine EC ₅₀ (nM)	180	36	5.0
Dopamine E _{max} (% of control)	100	120	1.2

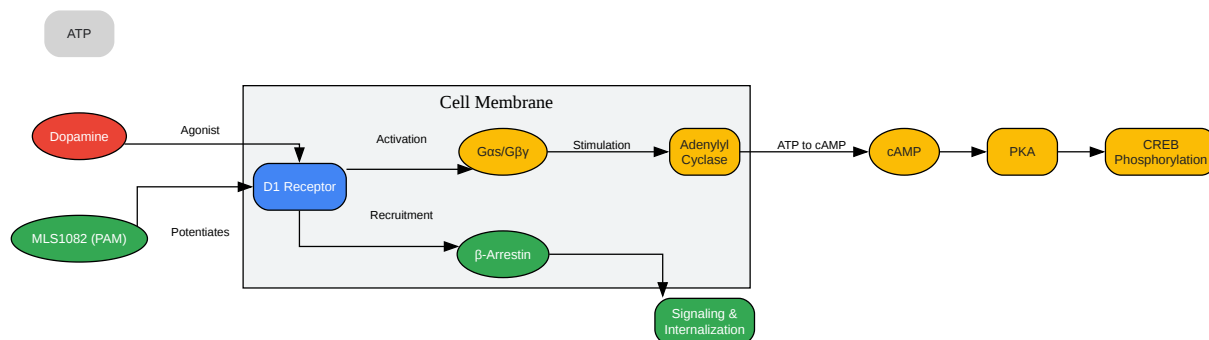
Table 2: Effect of **MLS1082** on Dopamine-Induced β -Arrestin Recruitment

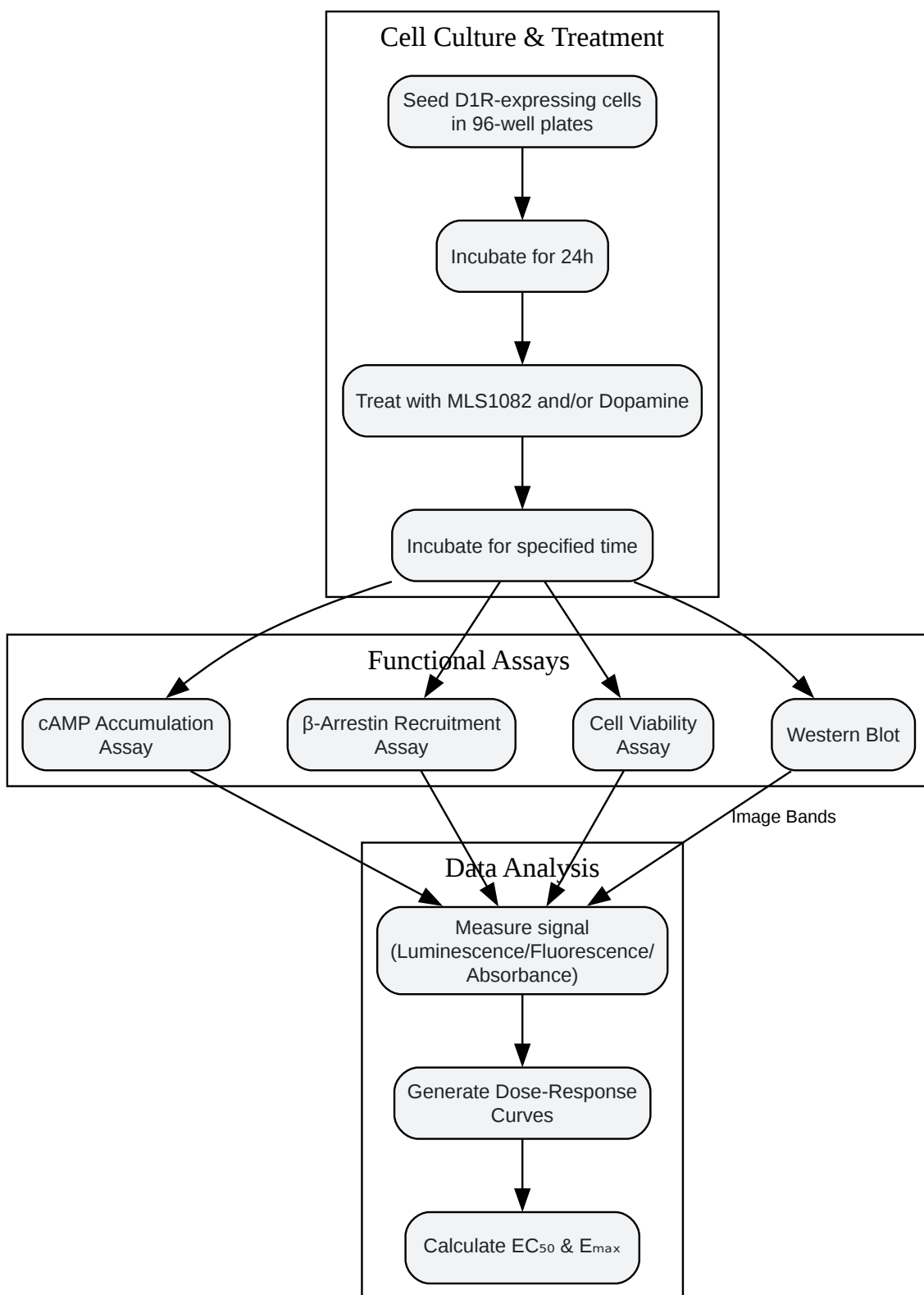
Parameter	Dopamine Alone	Dopamine + 50 μ M MLS1082	Fold Change
Dopamine EC ₅₀ (μ M)	1.5	0.22	6.8
Dopamine E _{max} (% of control)	100	118	1.18

Table 3: Potency of **MLS1082**

Parameter	Value
EC ₅₀ for DA-stimulated G protein signaling (nM)	123

Signaling Pathway and Experimental Workflow Diagrams





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References

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